

solubility of 10-undecyl methane sulfonate in organic solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 10-Undecyl methane sulfonate

Cat. No.: B8555305

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An In-depth Technical Guide on the Solubility of Undecyl Methane Sulfonate in Organic Solvents

For the Attention of: Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the solubility characteristics of undecyl methane sulfonate in organic solvents. While specific quantitative solubility data for this compound is not extensively available in public literature, this document outlines the expected solubility behavior based on the physicochemical properties of long-chain alkyl methanesulfonates. Furthermore, it details standardized experimental protocols for the precise determination of its solubility, ensuring data reproducibility and reliability. This guide is intended to be a valuable resource for researchers and professionals working with this and similar compounds in pharmaceutical and chemical research settings.

Note on Nomenclature: The compound "**10-undecyl methane sulfonate**" is ambiguous. This guide will focus on undecyl methanesulfonate (CAS 159438-86-5), the saturated C11 alkyl methanesulfonate. A related compound is undec-10-en-1-yl methanesulfonate (CAS 52355-50-7), which contains a terminal double bond. The principles and protocols described herein are applicable to both.

Introduction to Undecyl Methane Sulfonate

Undecyl methane sulfonate ($\text{CH}_3\text{SO}_3(\text{CH}_2)_{10}\text{CH}_3$) is an alkyl ester of methanesulfonic acid. The methanesulfonate group (mesylate) is an excellent leaving group in nucleophilic substitution reactions, making this class of compounds valuable intermediates in organic synthesis. Alkyl methanesulfonates are recognized for their role as alkylating agents. Their solubility is a critical parameter for their application in synthesis, formulation, and biological studies, influencing reaction kinetics, purification, and bioavailability.

Predicted Solubility Profile

Based on the principles of "like dissolves like," the solubility of undecyl methane sulfonate can be predicted across a range of organic solvents. The molecule possesses a polar sulfonate head group and a long, nonpolar eleven-carbon alkyl tail. This amphiphilic nature dictates its solubility.

- **Nonpolar Solvents** (e.g., Hexane, Toluene): The long alkyl chain is expected to facilitate solubility in nonpolar solvents.
- **Polar Aprotic Solvents** (e.g., Acetone, Ethyl Acetate, Tetrahydrofuran (THF)): Moderate solubility is anticipated due to the polar sulfonate group.
- **Polar Protic Solvents** (e.g., Methanol, Ethanol): Moderate to good solubility is expected. Shorter-chain alkyl methanesulfonates, like methyl methanesulfonate, exhibit good miscibility with alcohols[1].
- **Chlorinated Solvents** (e.g., Dichloromethane, Chloroform): Good solubility is predicted.

Quantitative Solubility Data

As of the date of this publication, specific quantitative solubility data for undecyl methane sulfonate in a range of organic solvents is not readily available in peer-reviewed literature. The following table is provided as a template for researchers to populate with experimentally determined data.

Solvent	Temperature (°C)	Solubility (g/L)	Solubility (mol/L)	Method Used
Nonpolar				
n-Hexane	25			
Toluene	25			
Polar Aprotic				
Acetone	25			
Acetonitrile	25			
Ethyl Acetate	25			
Tetrahydrofuran (THF)	25			
Dimethylformamide (DMF)	25			
Dimethyl Sulfoxide (DMSO)	25			
Polar Protic				
Methanol	25			
Ethanol	25			
Isopropanol	25			
Chlorinated				
Dichloromethane (DCM)	25			
Chloroform	25			

Experimental Protocols for Solubility Determination

To obtain reliable and reproducible solubility data, standardized experimental protocols are essential. Below are detailed methodologies for key experiments.

Gravimetric Method (Shake-Flask)

This method is considered the "gold standard" for determining thermodynamic solubility.

Objective: To determine the equilibrium concentration of undecyl methane sulfonate in a saturated solution.

Materials:

- Undecyl methane sulfonate
- Selected organic solvents (analytical grade)
- Thermostatically controlled shaker bath
- Analytical balance
- Vials with screw caps
- Syringe filters (0.22 μm , solvent-compatible)
- Evaporating dish or pre-weighed vials

Procedure:

- Add an excess amount of undecyl methane sulfonate to a vial containing a known volume of the selected solvent. The presence of undissolved solid is crucial to ensure saturation.
- Seal the vials tightly and place them in a thermostatic shaker bath set to the desired temperature (e.g., 25 $^{\circ}\text{C}$).
- Agitate the vials for a sufficient time to reach equilibrium. A period of 24 to 48 hours is typically recommended.
- After equilibration, allow the vials to stand undisturbed in the temperature-controlled bath for at least 2 hours to allow the excess solid to settle.

- Carefully withdraw a known volume of the supernatant using a syringe and filter it through a 0.22 μm syringe filter to remove any undissolved particles.
- Transfer the filtered saturated solution to a pre-weighed evaporating dish.
- Evaporate the solvent under a gentle stream of nitrogen or in a vacuum oven at a temperature that does not degrade the solute.
- Once the solvent is completely removed, weigh the dish containing the dried solute.
- Calculate the solubility based on the mass of the dissolved solid and the volume of the aliquot taken.

High-Throughput Screening (HTS) using Nephelometry

This method is suitable for rapid screening of solubility in multiple solvents.

Objective: To determine the kinetic solubility by detecting precipitation.

Materials:

- Undecyl methane sulfonate stock solution (e.g., in DMSO)
- Aqueous buffer or organic solvent of interest
- 96-well microtiter plates
- Laser nephelometer

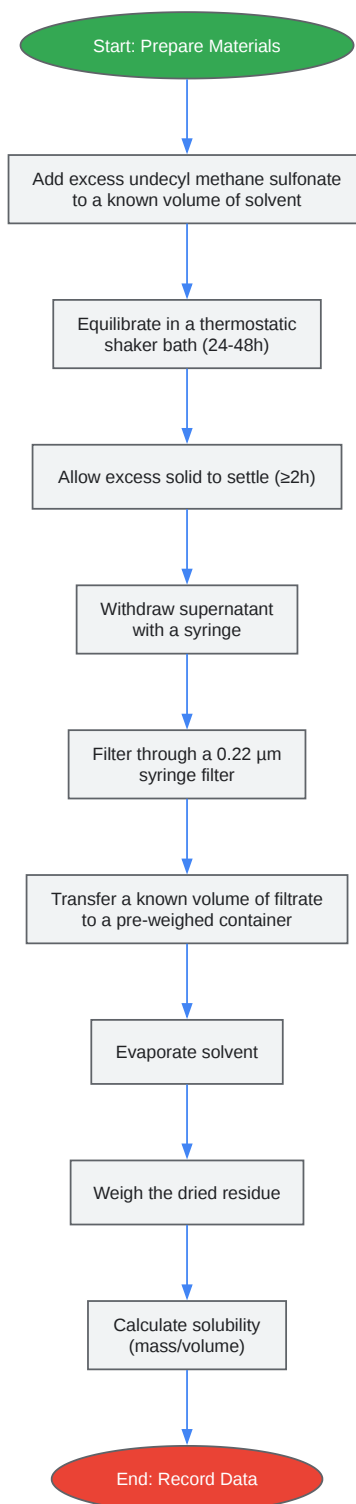
Procedure:

- Prepare a high-concentration stock solution of undecyl methane sulfonate in a suitable solvent like DMSO.
- In a 96-well plate, add the solvent of interest.
- Add small, incremental amounts of the stock solution to the wells.
- After each addition, mix and measure the turbidity of the solution using a laser nephelometer.

- The point at which a significant increase in light scattering is detected indicates the onset of precipitation.
- The concentration at this point is recorded as the kinetic solubility.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the gravimetric determination of solubility.



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Caption: Workflow for Gravimetric Solubility Determination.

Conclusion

Understanding the solubility of undecyl methane sulfonate is fundamental for its effective use in research and development. This guide provides a framework for predicting its solubility in various organic solvents and offers detailed experimental protocols for its quantitative determination. The provided workflow and data table template are intended to assist researchers in generating and organizing crucial solubility data, thereby facilitating advancements in drug development and chemical synthesis.

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References

- 1. solubilityofthings.com [solubilityofthings.com]
- To cite this document: BenchChem. [solubility of 10-undecyl methane sulfonate in organic solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8555305#solubility-of-10-undecyl-methane-sulfonate-in-organic-solvents]

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